An In-depth Technical Guide to the Toxicity of Chloromethyl Methyl Sulfide

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Compound of Interest

Compound Name:	*Chloromethyl methyl sulfide*
CAS No.:	*2373-51-5*
Cat. No.:	*B146325*

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Introduction: Unveiling the Toxicological Profile of a Reactive Alkylating Agent

Chloromethyl methyl sulfide (CMMS), with the chemical formula $ClCH_2SCH_3$, is an organosulfur compound that serves as a versatile reagent in organic synthesis.[1] Despite its utility, its structural resemblance to sulfur mustards, a class of potent chemical warfare agents, raises significant concerns about its toxicological properties.[1] This guide provides a comprehensive analysis of the available and inferred toxicity data for CMMS, tailored for researchers, scientists, and drug development professionals. Due to a notable scarcity of direct toxicological studies on CMMS, this document employs an evidence-based inferential approach, drawing upon the well-documented toxicities of analogous compounds, particularly sulfur mustards and their monofunctional derivatives. This approach is essential for constructing a scientifically grounded understanding of the potential hazards of CMMS and for guiding safe handling and future research.

Hazard Profile from Material Safety Data Sheets

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Safety Data Sheets (SDSs) provide a foundational, albeit general, overview of the hazards associated with **chloromethyl methyl sulfide**. These documents consistently highlight its flammable nature and its capacity to cause irritation to the skin, eyes, and respiratory system.[2][3] Ingestion is also noted as a route of exposure that may lead to harmful effects.[1] A summary of the key hazards identified in SDSs is presented in Table 1. It is crucial to recognize that many SDSs for CMMS state that comprehensive toxicological properties have not been fully investigated, underscoring the importance of the inferential analysis that follows.[4]

Hazard Type	Description	Supporting Evidence
Physical Hazard	Highly flammable liquid and vapor.[3]	GHS Classification[5]
Acute Toxicity (Oral)	Harmful if swallowed; animal experiments suggest ingestion of less than 150 grams may be fatal or cause serious health damage.[1]	General statements in SDSs[1][2]
Skin Corrosion/Irritation	Causes skin irritation.[2]	GHS Classification[5]
Eye Damage/Irritation	Causes serious eye irritation.[2]	GHS Classification[5]
Respiratory Irritation	May cause respiratory irritation.[6]	GHS Classification[5]

Table 1: Summary of Hazards for **Chloromethyl Methyl Sulfide** from Safety Data Sheets

Inferred Mechanism of Toxicity: The Alkylating Action of a Sulfur Mustard Analog

The primary mechanism underlying the toxicity of **chloromethyl methyl sulfide** is inferred to be its activity as an alkylating agent, a characteristic it shares with sulfur mustards.[7] Alkylating agents exert their toxic effects by covalently attaching alkyl groups to biologically important macromolecules, most notably DNA.[8]

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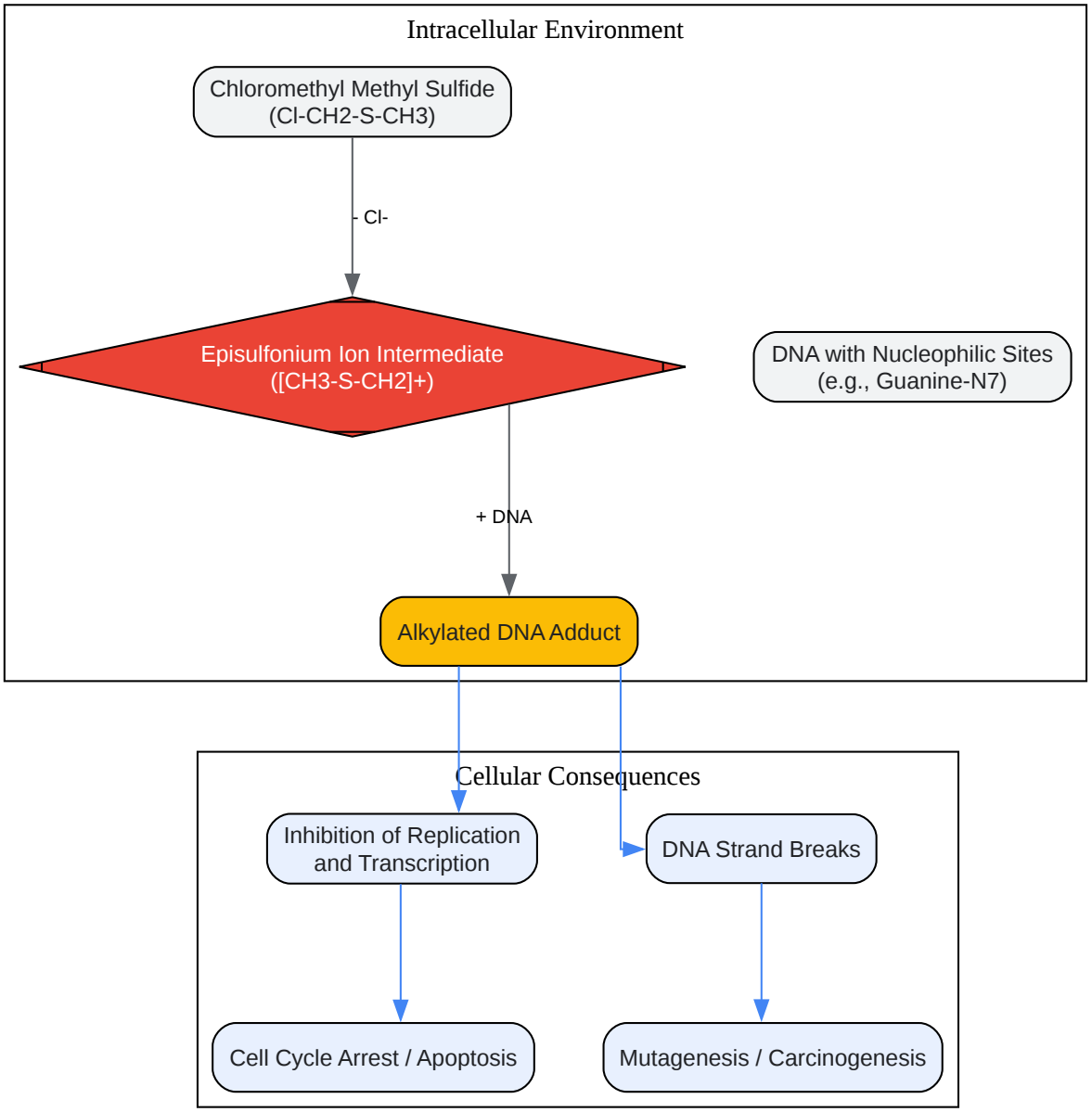
The process for sulfur mustards, and by extension CMMS, is believed to proceed through the formation of a highly reactive cyclic sulfonium ion intermediate.[7] This intramolecular cyclization occurs as the sulfur atom attacks the carbon bearing the chlorine atom, displacing the chloride ion. The resulting strained, three-membered ring is a potent electrophile, readily attacked by nucleophiles.

Within a biological system, the nucleophilic centers on DNA bases, particularly the N7 position of guanine, are prime targets for alkylation by this sulfonium ion.[9] This covalent modification of DNA can have profound consequences, including:

- Inhibition of DNA Replication and Transcription: The presence of bulky adducts on the DNA template can stall the cellular machinery responsible for DNA synthesis and the transcription of genes into RNA, thereby halting essential cellular processes.
- Induction of DNA Strand Breaks: The alkylation of DNA can destabilize the glycosidic bond between the base and the deoxyribose sugar, leading to depurination and subsequent strand breaks.
- Cross-linking of DNA (for bifunctional agents): While CMMS is a monofunctional alkylating agent, the parent sulfur mustard is bifunctional and can cross-link DNA strands, a particularly lethal form of DNA damage.
- Mutagenesis and Carcinogenesis: If the DNA damage is not properly repaired, it can lead to mutations during subsequent rounds of DNA replication. An accumulation of such mutations can, in turn, lead to the initiation of cancer.[7]

The proposed mechanism of DNA alkylation by **chloromethyl methyl sulfide** is depicted in the following diagram:

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Figure 1: Proposed mechanism of DNA alkylation by **chloromethyl methyl sulfide**.

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Toxicological Endpoints: An Inferential Assessment

Based on its classification as a potent alkylating agent and its structural similarity to sulfur mustards, the following toxicological endpoints can be inferred for **chloromethyl methyl sulfide**.

Acute Toxicity

While specific LD50 and LC50 values for CMMS are not readily available, the information from SDSs suggests that it possesses moderate to high acute toxicity.[1] Inhalation is expected to cause significant respiratory irritation, and ingestion may lead to severe internal damage.[1][2] Dermal contact is likely to cause irritation and, given its alkylating nature, could potentially lead to more severe local tissue damage with prolonged or high-concentration exposure.

Genotoxicity and Carcinogenicity

Alkylating agents are a well-established class of genotoxic compounds.[8] The ability of CMMS to form DNA adducts strongly suggests that it is mutagenic. Sulfur mustard is classified by the International Agency for Research on Cancer (IARC) as a Group 1 carcinogen ("carcinogenic to humans").[10] While CMMS itself has not been evaluated by IARC, its mechanism of action is consistent with that of a carcinogen.[4][6] Therefore, it should be handled as a potential human carcinogen.

Dermal and Ocular Toxicity

Sulfur mustards are potent vesicants, causing severe blistering of the skin and damage to the eyes upon contact.[7] While monofunctional sulfur mustards are generally less potent than their bifunctional counterparts, they still retain the ability to cause significant local tissue damage.[11] Therefore, it is highly probable that **chloromethyl methyl sulfide** is corrosive to the skin and eyes, capable of causing chemical burns and long-term damage.

Comparative Toxicology with a Sulfur Mustard Analog

To provide a more quantitative context for the potential toxicity of **chloromethyl methyl sulfide**, it is useful to examine data from a closely related monofunctional analog, 2-chloroethyl ethyl sulfide (CEES). CEES is often used in research as a less toxic surrogate for sulfur

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mustard.[12] A study comparing the toxicity of sulfur mustard (SM) and CEES in mice provides valuable insight into the lethal doses of a monofunctional analog.

Compound	Route of Administration	LD50 (mg/kg)
Sulfur Mustard (SM)	Percutaneous	9.7
Subcutaneous	13.5	
Oral	19.3	
Intraperitoneal	4.8	
2-Chloroethyl ethyl sulfide (CEES)	Percutaneous	1425
Subcutaneous	100	
Oral	566	
Intraperitoneal	17.7	

Table 2: Comparative Acute Toxicity of Sulfur Mustard and 2-Chloroethyl ethyl sulfide in Mice (Data from[12])

The data in Table 2 clearly illustrate that the monofunctional analog (CEES) is significantly less acutely toxic than the bifunctional sulfur mustard. However, it is still a highly toxic substance, particularly via the intraperitoneal route. It is reasonable to hypothesize that the acute toxicity of **chloromethyl methyl sulfide** lies within a similar order of magnitude to that of CEES.

Experimental Protocols for Toxicological Assessment

A comprehensive toxicological evaluation of **chloromethyl methyl sulfide** would necessitate a battery of in vitro and in vivo assays. The following provides a conceptual workflow for such an assessment.

In Vitro Assays

- Genotoxicity:

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- Ames Test (Bacterial Reverse Mutation Assay): To assess the potential for point mutations.
- In Vitro Micronucleus Test: To detect chromosomal damage in mammalian cells.
- Comet Assay (Single Cell Gel Electrophoresis): To quantify DNA strand breaks.

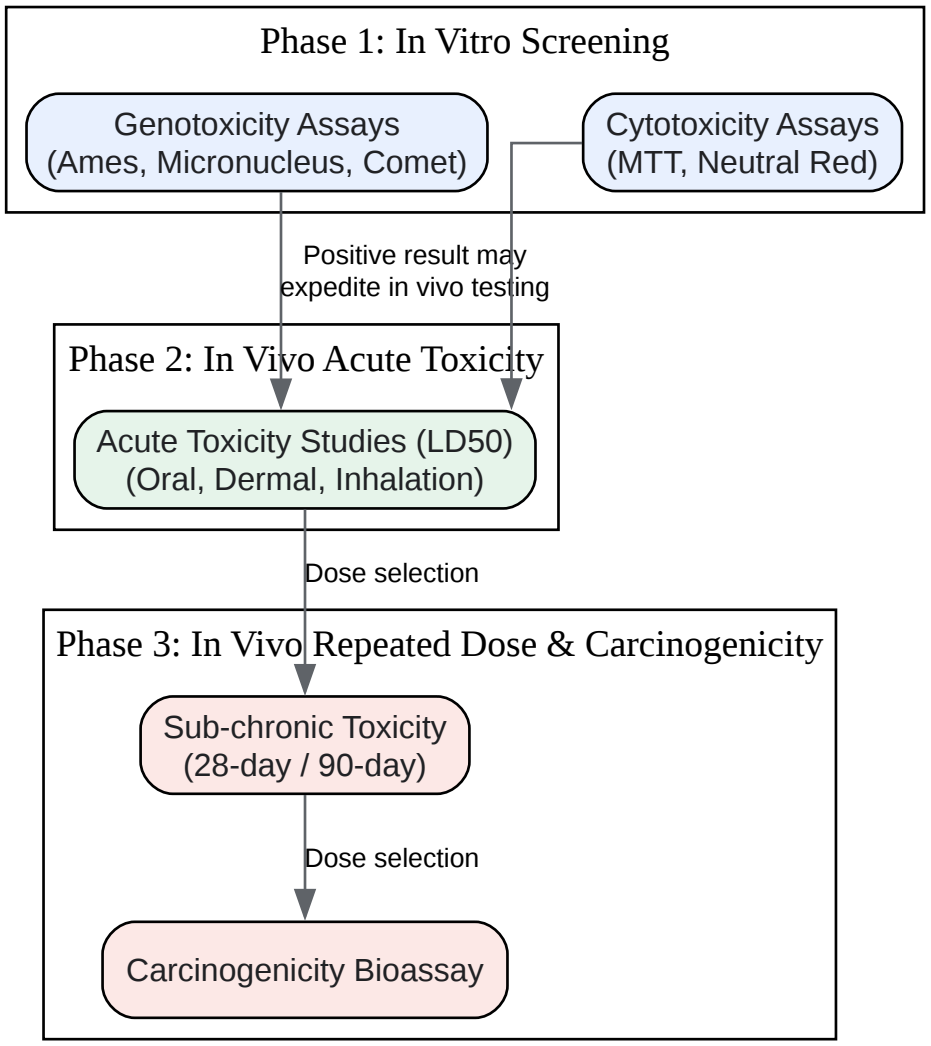
- Cytotoxicity:
  - Neutral Red Uptake Assay or MTT Assay: To determine the concentration at which the compound is cytotoxic to cultured mammalian cells.

In Vivo Assays (Rodent Model)

- Acute Toxicity (OECD Guidelines):
  - Up-and-Down Procedure (UDP), Acute Toxic Class (ATC) Method, or Fixed-Dose Procedure (FDP): To determine the LD50 via relevant routes of exposure (oral, dermal, inhalation).
- Sub-chronic Toxicity Studies: Repeated dose studies (e.g., 28-day or 90-day) to identify target organs and establish a No-Observed-Adverse-Effect Level (NOAEL).
- Carcinogenicity Bioassay: Long-term studies to evaluate the tumor-inducing potential of the compound.

The following diagram illustrates a general workflow for toxicological testing:

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Figure 2: General workflow for toxicological assessment of a novel compound.

Conclusion: A Profile of Inferred High Toxicity

In the absence of extensive empirical data, a robust toxicological assessment of **chloromethyl methyl sulfide** can be constructed through an understanding of its chemical properties and the behavior of its structural analogs. As a monofunctional sulfur mustard, CMMS is reasonably presumed to be a potent alkylating agent with significant genotoxic and cytotoxic potential. It should be handled with extreme caution as a substance that is likely to be corrosive to the skin and eyes, a respiratory irritant, and a potential human carcinogen. The quantitative toxicity data from analogs like 2-chloroethyl ethyl sulfide suggest that while CMMS may be less acutely toxic

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than bifunctional sulfur mustards, it remains a hazardous compound. The definitive characterization of its toxicological profile awaits comprehensive empirical testing following established regulatory guidelines.

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